

Technical Support Center: Off-Target Profiling for Indole-Morpholine Scaffolds

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Compound of Interest

Compound Name: 3-[(4-benzylmorpholin-3-yl)methyl]-1H-indole

CAS No.: 1803610-11-8

Cat. No.: B1381052

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Subject: Investigation of **3-[(4-benzylmorpholin-3-yl)methyl]-1H-indole** (BMI-Scaffold) Off-Target Effects Reference ID: TSC-BMI-2024-OT Status: Active Guide

Executive Summary: The Scaffold Liability Profile

Welcome to the Technical Support Center. You are likely investigating **3-[(4-benzylmorpholin-3-yl)methyl]-1H-indole**, a compound class belonging to the "privileged" indole scaffold family. While indoles are potent backbones for kinase inhibitors and GPCR ligands (e.g., serotonin receptors), this specific structural motif—an indole core linked to a benzyl-morpholine moiety—presents a distinct "liability profile" that requires rigorous exclusion of off-target effects.

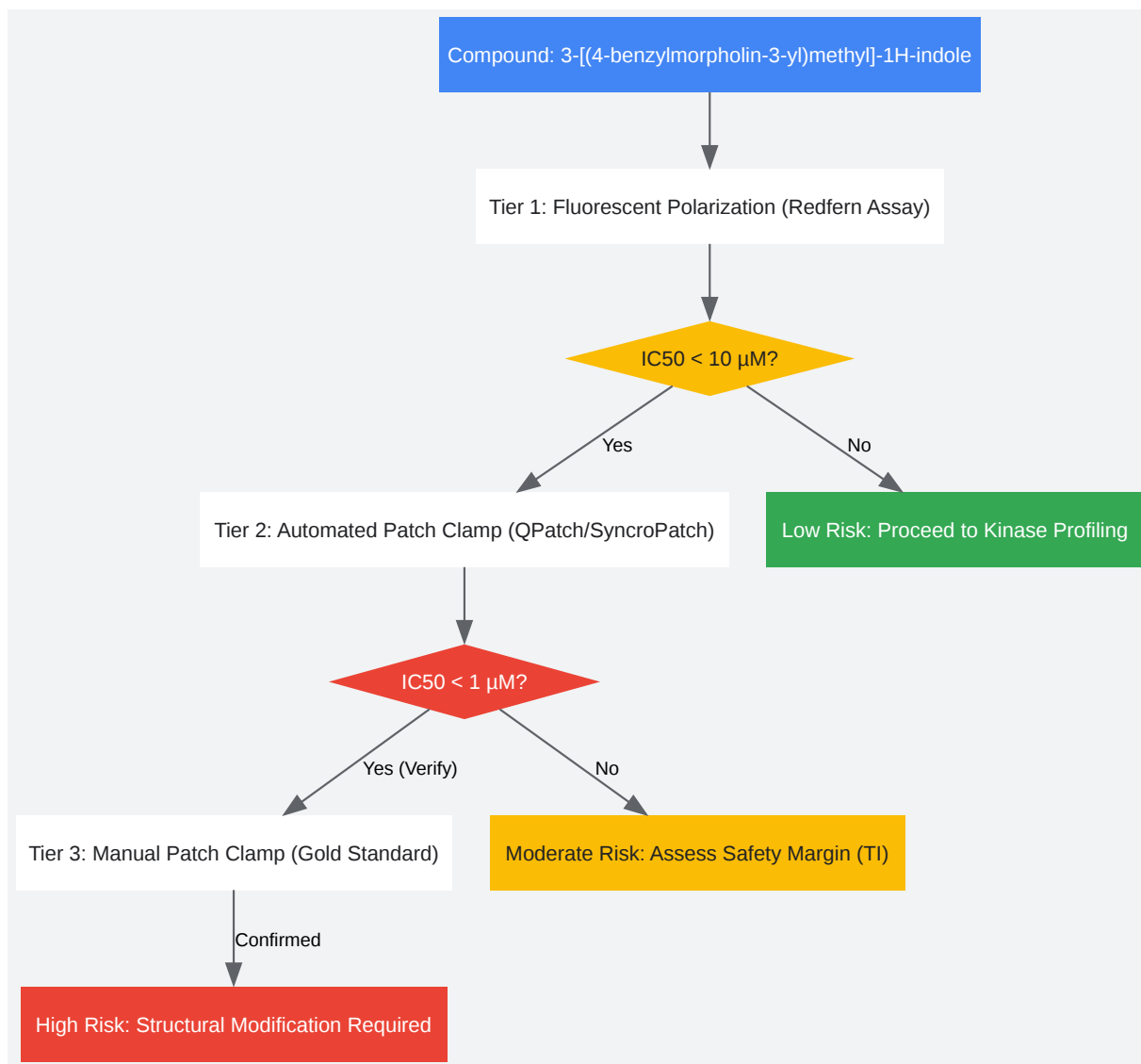
Why this matters: The combination of a basic nitrogen (morpholine) and a lipophilic aromatic tail (benzyl) is a classic pharmacophore for hERG channel blockade and promiscuous kinase binding. This guide provides the experimental workflows to validate selectivity and rule out false positives.

Module 1: Safety Pharmacology (hERG & Cardiotoxicity)

The Issue: The specific substructure benzyl-morpholine acts as a cation- π interactor within the pore of the hERG potassium channel. This is the primary off-target risk for this compound class, potentially leading to QT prolongation.

Diagnostic Workflow: hERG Liability Assessment

Do not rely solely on in silico models for this scaffold. The flexibility of the methylene linker allows the benzyl group to adopt conformations that software often misses.



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Figure 1: Hierarchical workflow for assessing hERG liability. The benzyl-morpholine moiety necessitates progression to Tier 2 if any displacement is observed in Tier 1.

Troubleshooting Protocol: Interpreting hERG Data

- Symptom: Discrepancy between binding assay (displacement) and functional patch clamp.

- Root Cause: The compound may bind to the hERG channel without blocking the pore (allosteric binding), or it may be trapped in the intracellular compartment due to the basic morpholine nitrogen (lysosomal trapping).
- Action: Perform a Use-Dependence Assay.
 - Stimulate cells at 1 Hz vs. 0.1 Hz.
 - If block increases at higher frequency, the compound is an open-channel blocker (classic hERG risk).

Module 2: Kinase & Receptor Promiscuity

The Issue: The indole core is an ATP-mimetic. Without specific substitution at the C3 or C5 positions, it often binds the "hinge region" of multiple kinases.

Recommended Selectivity Panels

Do not screen against a random panel. Use a "Scaffold-Informed" panel.

Target Class	Rationale for Screening	Specific Targets to Include
Kinases	Indole core mimics ATP adenine.	VEGFR2, PDGFR, c-Kit (Type III RTKs often hit by indoles).
GPCRs	Benzyl-morpholine resembles serotonin/dopamine.	5-HT2A, 5-HT2C, D2 Dopamine, Sigma-1 Receptor.
Transporters	Morpholine nitrogen is a substrate for uptake.	SERT (Serotonin Transporter), DAT (Dopamine Transporter).

Protocol: Thermal Shift Assay (TSA) for Selectivity

Use this to validate "hits" from large panels.

- Preparation: Mix protein (2 μ M) with Compound (10 μ M) in PCR buffer.
- Dye: Add SYPRO Orange (5x final concentration).

- Ramp: Heat from 25°C to 95°C (0.5°C/min) in a qPCR machine.

- Analysis: Calculate

.

- Pass:

indicates specific binding.

- Fail:

or high initial fluorescence (indicates aggregation/PAINS).

Module 3: Excluding False Positives (PAINS & Aggregators)

The Issue: Indole derivatives can oxidize to form reactive species or form colloidal aggregates that sequester proteins non-specifically.

The "Detergent Test" Protocol

If your IC₅₀ is sensitive to the presence of Triton X-100, your compound is likely an aggregator, not a true binder.

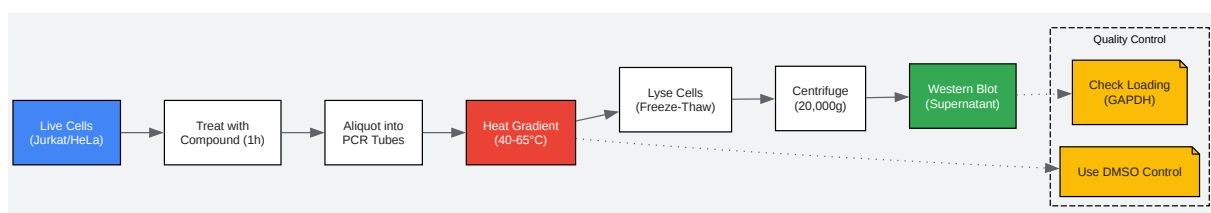
- Control Assay: Run your enzymatic/binding assay in standard buffer.
- Test Assay: Run the same assay with 0.01% Triton X-100 (freshly prepared).
- Calculation:
- Interpretation:
 - Shift Factor
 - : True Binder.
 - Shift Factor

: Colloidal Aggregator (False Positive).

Module 4: Cellular Target Engagement (CETSA)

The Issue: Biochemical potency often fails to translate to cellular activity due to the permeability of the morpholine group or efflux pumps.

CETSA Workflow (Western Blot Format)



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Figure 2: Cellular Thermal Shift Assay (CETSA) workflow to validate intracellular target engagement.

Key Technical Note: For the indole-morpholine scaffold, the melting curve often shifts significantly (

) because the hydrophobic benzyl group stabilizes the protein core upon binding.

Frequently Asked Questions (Troubleshooting)

Q1: My compound shows high potency in biochemical assays but no activity in cells. Is it an off-target issue?

- **Diagnosis:** This is likely a permeability issue, not necessarily off-target. The morpholine nitrogen is basic (pKa ~8.3). At physiological pH, it is protonated and charged, limiting membrane permeability.

- Solution: Check PAMPA (Parallel Artificial Membrane Permeability Assay) data. If permeability is low, consider a "prodrug" strategy or modifying the morpholine to a less basic heterocycle (e.g., pyrimidine).

Q2: I see cytotoxicity at 5 μ M, but my target IC₅₀ is 10 nM. Is this safe?

- Diagnosis: A 500-fold window is generally acceptable, but cytotoxicity at 5 μ M suggests off-target interference (likely mitochondrial toxicity or tubulin disruption, common with indoles).
- Solution: Run a Glu/Gal assay. If toxicity is higher in Galactose media than Glucose media, your compound is inhibiting mitochondrial respiration (a common indole liability).

Q3: The compound is flagged as a "PAINS" by my software. Should I discard it?

- Answer: Not immediately. Indoles are frequently flagged falsely.
- Validation: Perform the "Detergent Test" (Module 3) and check for time-dependent inhibition (pre-incubate for 30 mins vs 0 mins). If IC₅₀ drops significantly with time, it might be a covalent binder or oxidizer (true PAIN).

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